

Application Notes: The Role of Cesium Chromate in Pyrotechnic Compositions

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Compound of Interest

Compound Name: Cesium chromate

Cat. No.: B076401

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Introduction

Cesium chromate (Cs_2CrO_4) is a yellow crystalline solid and a potent oxidizing agent.[1][2] While not utilized in civilian fireworks, it holds a niche but significant role in specialized military and technical pyrotechnics.[3] The primary interest in cesium compounds for these applications stems from their unique properties upon combustion, including emission in the near-infrared (NIR) spectrum and a low ionization energy, which can influence the electromagnetic properties of a rocket plume.[3][4] These characteristics make cesium-based compositions valuable for applications such as infrared flares and special chemical tracers.[3] **Cesium chromate** serves as a key ingredient, acting as both an oxidizer and a source of cesium atoms in these formulations.[2][3]

Health and Safety Considerations

Cesium chromate is a hazardous substance requiring stringent safety protocols. It is classified as a Category 2 oxidizing solid, a Category 1B carcinogen, and a Category 1 skin sensitizer.[1][5] As a hexavalent chromium compound, it is recognized as a known human carcinogen.[6] Exposure can cause allergic skin reactions, and inhalation may lead to respiratory irritation.[1][6] Due to its oxidizing nature, it can intensify fires and must be stored away from combustible materials and reducing agents.[1] All handling and experimental procedures must be conducted in a controlled environment, such as a fume hood with local exhaust ventilation, utilizing appropriate personal protective equipment (PPE).[1][7]

Physicochemical and Safety Data

Quantitative data regarding the properties and hazards of **Cesium Chromate** are summarized below.

Property	Value	Reference(s)
Chemical Formula	Cs_2CrO_4	[1][2]
Appearance	Yellow odorless powder/crystalline solid	[2][6]
CAS Number	13454-78-9	[1]
GHS Hazard Statements	H272: May intensify fire; oxidizerH317: May cause an allergic skin reactionH350: May cause cancerH410: Very toxic to aquatic life with long lasting effects	[1][5]
Signal Word	Danger	[1][5]
Storage	Store in a cool, dry, well-ventilated area in a tightly sealed container. Keep away from combustibles and reducing agents. Store locked up.	[1]
Incompatibilities	Reducing agents, combustible materials, water/moisture.	[1]
Disposal	Dispose of contents/container in accordance with local, state, or federal regulations. Do not flush to sewer or release to the environment. Small spills may be covered with sodium bicarbonate or soda ash before collection.	[1]

Applications and Formulations

Cesium chromate's primary role is as an oxidizer in pyrotechnic compositions designed to leverage the unique properties of cesium, namely its NIR emissions and low ionization potential.[\[3\]](#)[\[4\]](#)

Infrared Emitting Compositions

The ease of ionization of heavy alkali metals like cesium in flames is a key feature for military applications.[\[3\]](#) Compositions containing cesium salts produce a plasma upon reaction that radiates in the near-infrared range, which is of great interest for military uses such as IR flares.[\[4\]](#)

Example Formulation

A known formulation for pyrotechnic sheets incorporates **Cesium chromate** with other components to achieve specific performance characteristics.

Component	Percentage by Weight	Role	Reference(s)
Cesium chromate	19 – 38%	Primary Oxidizer, Cesium Source	[3]
Cesium nitrate	37 – 57%	Secondary Oxidizer, Cesium Source	[3]
Aluminum (Al)	14 – 15%	Primary Fuel (High-temperature)	[3]
Boron (B)	4 – 5%	Secondary Fuel / Igniter	[3]
Binder	~5%	Structural Integrity, Processability	[3]

Experimental Protocols

The following protocols are representative methodologies for the safe handling and preparation of pyrotechnic compositions containing **Cesium chromate**. Warning: All work with pyrotechnic materials is inherently dangerous and should only be performed by trained professionals in an appropriate laboratory setting with all necessary safety measures in place.^{[8][9]}

Protocol: Safe Handling of Cesium Chromate

- Preparation: Before handling, ensure all safety precautions have been read and understood from the Safety Data Sheet (SDS).^{[1][5]} Designate a specific, controlled work area, such as a chemical fume hood.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and tightly fitting safety goggles.^[7] For procedures that may generate dust, a full-face respirator is required.^[7]
- Dispensing: Handle the powder in an enclosed, controlled process to avoid creating dust.^[1] Use non-sparking tools for transfer.
- Storage: Keep the primary container tightly sealed when not in use. Store away from heat, ignition sources, and incompatible materials like combustibles and reducing agents.^[1] The storage area must be locked.^[1]
- Spill Management: In case of a small spill, do not raise dust.^[1] Keep combustible materials away.^[1] Cover the spill with an inert material like sodium bicarbonate or soda ash, mix, and then carefully scoop into a sealed container for disposal.^[1]
- Decontamination: Thoroughly wash hands and decontaminate the work surface after handling. Contaminated clothing should not be allowed out of the workplace and must be washed before reuse.^{[1][5]}

Protocol: Preparation of a Cesium Chromate Pyrotechnic Composition

This protocol is a general guideline for mixing a composition based on the formulation in Section 2.2.

- **Component Preparation:** Individually, gently dry all components to remove moisture. Separately, reduce the particle size of each crystalline component (**Cesium chromate**, Cesium nitrate) to a fine powder using a non-sparking grinder or mortar and pestle. This should be done in separate, clean equipment for each chemical to prevent cross-contamination.
- **Weighing:** In a designated weighing area inside a fume hood, accurately weigh each component according to the desired formulation. Use separate, clean containers for each chemical. Never have more than one open container of a chemical in the active work area at a time.^[9]
- **Binder Activation (if applicable):** If a solvent-activated binder is used, prepare the binder solution according to its specific requirements in a separate vessel.
- **Blending (Diaper Method):**
 - Place a large sheet of anti-static paper on a grounded surface.
 - Place the component with the largest volume (e.g., Cesium nitrate) in the center of the paper.
 - Carefully add the other powdered components (**Cesium chromate**, Aluminum, Boron) on top, forming a cone-shaped pile.
 - Blend the powders by lifting the corners of the paper one at a time, causing the powder to gently roll over itself. Continue this process for at least 5-10 minutes or until the mixture is homogenous in color and texture. This method minimizes friction and electrostatic discharge risk.
- **Incorporation of Binder:** If a wet process is used, the blended dry powder is transferred to a non-sparking mixing bowl. The binder solution is added slowly while gently mixing with a non-sparking spatula until a homogenous, damp mass is formed.
- **Consolidation & Curing:** The resulting composition can be pressed into pellets or formed into sheets as required by the application. The consolidated item must then be cured in a temperature-controlled, ventilated environment until all solvent has evaporated and the item is fully dried.

- Storage of Final Composition: Store the finished pyrotechnic items in a dry, cool, and stable environment, away from ignition sources and in approved containers.[9]

Diagrams

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// Node Definitions comp [label="Pyrotechnic Composition", fillcolor="#F1F3F4",  
fontcolor="#202124"]; oxidizer [label="Oxidizers\n(Cesium Source)", fillcolor="#4285F4",  
fontcolor="#FFFFFF"]; fuel [label="Fuels\n(Reducing Agents)", fillcolor="#EA4335",  
fontcolor="#FFFFFF"]; binder [label="Binder", fillcolor="#34A853", fontcolor="#FFFFFF"];  
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cs_nitrate [label="Cesium Nitrate", fillcolor="#FBBC05", fontcolor="#202124"]; al  
[label="Aluminum", fillcolor="#5F6368", fontcolor="#FFFFFF"]; b [label="Boron",  
fillcolor="#5F6368", fontcolor="#FFFFFF"];
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```
// Edges comp -> oxidizer [label=" Contains"]; comp -> fuel [label=" Contains"]; comp -> binder  
[label=" Contains"]; oxidizer -> cs_chromate; oxidizer -> cs_nitrate; fuel -> al; fuel -> b; } DOT
```

Caption: Logical relationship of components in a **Cesium Chromate** formulation.

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